

Commercial Sources and Application Notes for Synthetic (+/-)5(6)-DiHETE Standard

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Compound of Interest

Compound Name: (+/-)5(6)-DiHETE

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This document provides a detailed overview of commercial sources for the synthetic (+/-)5(6)-dihydroxyeicosatetraenoic acid (DiHETE) standard. It includes a compilation of quantitative data from various suppliers, detailed experimental protocols for its use in mass spectrometry and cell-based assays, and visualizations of relevant pathways and workflows.

Commercial Availability of DiHETE Standards

The synthetic **(+/-)5(6)-DiHETE** standard and its various isomers are available from several reputable chemical suppliers. The primary vendor identified is Cayman Chemical, with additional offerings from MedChemExpress and Vulcanchem. A summary of the available standards and their key specifications is presented below.

Supplier	Product Name	Catalog No.	Purity	Formulation	Storage
Cayman Chemical	(±)5(6)-DiHETE	10467	≥97%	A 100 µg/ml solution in ethanol	-20°C
5(S),6(R)-DiHETE	35200	≥98%	A 100 µg/ml solution in ethanol	-20°C	
5(S),6(R)-DiHETE MaxSpec® Standard	10007253	≥95%	A solution in ethanol at 100 µg/ml	-20°C	
MedChemExpress	5,6-DiHETE	HY-130138C	97.00%	Oil or 10 mM solution in DMSO	-20°C (Solution, 2 years)
(5S,6S)-DiHETE	HY-130138	Not Specified	Solid	Not Specified	
(5S,6R)-DiHETE	Not Specified	Not Specified	Not Specified	Not Specified	
Vulcanchem	5S,6R-DiHETE	VC-82948-88-7	Not Specified	Not Specified	Not Specified

Table 1: Commercial Sources and Specifications of DiHETE Standards[1][2]

Parameter	(±)5(6)-DiHETE (Cayman Chemical)	5(S),6(R)-DiHETE (Cayman Chemical)	5,6-DiHETE (MedChemExpress)
Molecular Formula	C ₂₀ H ₃₂ O ₄	C ₂₀ H ₃₂ O ₄	C ₂₀ H ₃₂ O ₄
Molecular Weight	336.5 g/mol	336.5 g/mol	336.47 g/mol
Solubility (DMF)	30 mg/ml	50 mg/ml	>50 mg/ml
Solubility (DMSO)	30 mg/ml	50 mg/ml	>50 mg/ml
Solubility (Ethanol)	30 mg/ml	50 mg/ml	>50 mg/ml
Solubility (PBS, pH 7.2)	0.5 mg/ml	1 mg/ml	>1 mg/ml
Stability	≥ 2 years	Not Specified	2 years (solution)

Table 2: Physicochemical Properties of DiHETE Standards[1][3]

Biological Activity

5,6-DiHETE is a metabolite of eicosapentaenoic acid (EPA) formed via the cytochrome P450 pathway.[1] The biological activities of the racemic mixture (±)5(6)-DiHETE are not well-documented.[1] However, specific isomers have demonstrated biological effects. For instance, 5(S),6(R)-DiHETE is a weak leukotriene D4 (LTD4) receptor agonist and can induce contraction of guinea pig ileum with an ED₅₀ value of 1.3 μM.[3] In vivo studies have shown that intraperitoneal or oral administration of (±)5(6)-DiHETE can promote the healing of mouse colitis and alleviate allergic conjunctivitis by inhibiting histamine-induced vascular hyperpermeability.[4] This effect is suggested to be mediated through the antagonism of transient receptor potential vanilloid 4 (TRPV4) channels.[4]

Application Notes and Protocols

Preparation and Handling of (±)5(6)-DiHETE Standard

Reconstitution and Solvent Exchange:

The (±)5(6)-DiHETE standard from Cayman Chemical is supplied as a solution in ethanol.[1] To change the solvent, the ethanol can be evaporated under a gentle stream of nitrogen. The

resulting neat oil can then be immediately dissolved in a solvent of choice, such as DMSO or dimethylformamide (DMF), which should be purged with an inert gas.[3]

For aqueous solutions, after evaporating the ethanol, the neat oil can be directly dissolved in aqueous buffers like PBS (pH 7.2).[3] It is important to ensure that the residual amount of organic solvent is minimal, as it may have physiological effects in biological assays. Aqueous solutions are not recommended for storage for more than one day.[3]

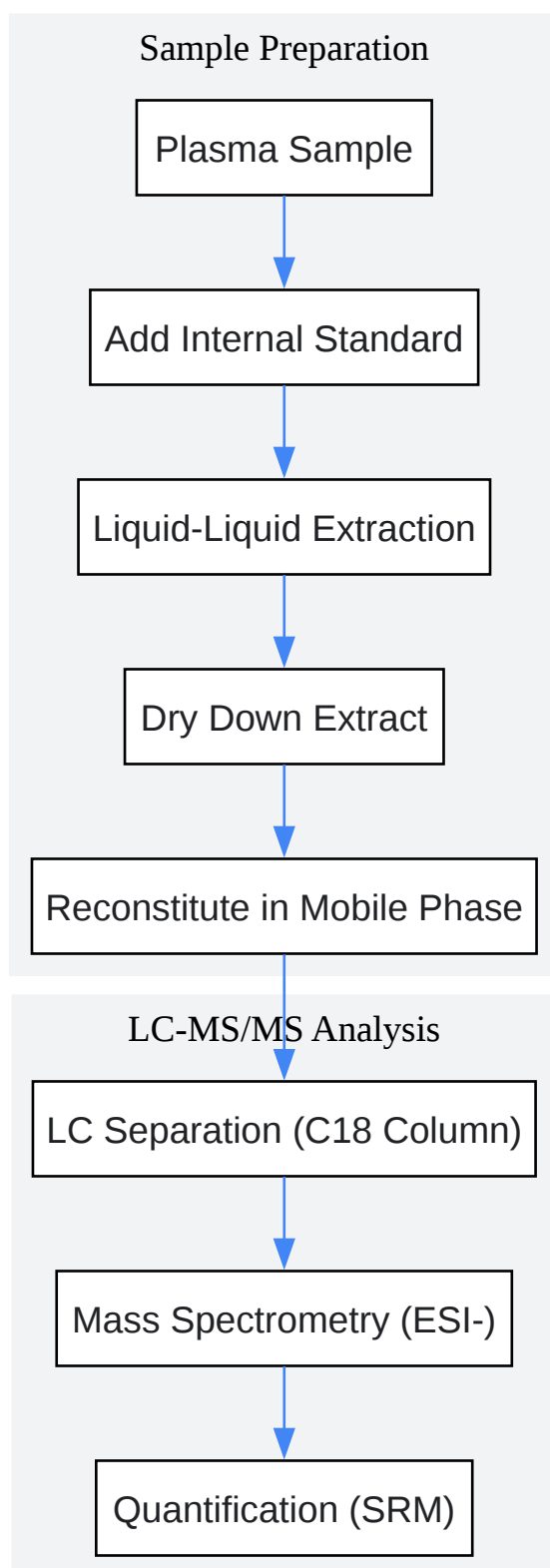
Protocol 1: Quantification of 5,6-DiHETE in Biological Samples by LC-MS/MS

This protocol provides a general workflow for the quantification of 5,6-DiHETE in plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

1. Sample Preparation (Liquid-Liquid Extraction): a. To 200 μ L of plasma, add an appropriate internal standard (e.g., a deuterated DiHETE analog). b. Add 1.0 mL of a solution containing 10% (v/v) acetic acid in water/2-propanol/hexane (2/20/30, v/v/v). c. Vortex the mixture briefly. d. Add 2.0 mL of hexane, cap the tube, and vortex for 3 minutes. e. Centrifuge at 2000 x g for 5 minutes at room temperature. f. Transfer the upper organic phase to a clean tube and dry under a stream of nitrogen. g. Reconstitute the dried extract in the initial mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Analysis:

- **LC Column:** A C18 reversed-phase column is suitable for separation.
- **Mobile Phase:** A gradient of water and acetonitrile, both containing a small amount of formic acid (e.g., 0.02-0.1%), is commonly used.
- **Mass Spectrometry:** Operate the mass spectrometer in negative electrospray ionization (ESI) mode.
- **Detection:** Use Selected Reaction Monitoring (SRM) for quantification. The specific precursor and product ion transitions for 5,6-DiHETE will need to be optimized on the specific instrument used. A common precursor ion for DiHETEs is $[M-H]^-$ at m/z 335.2.



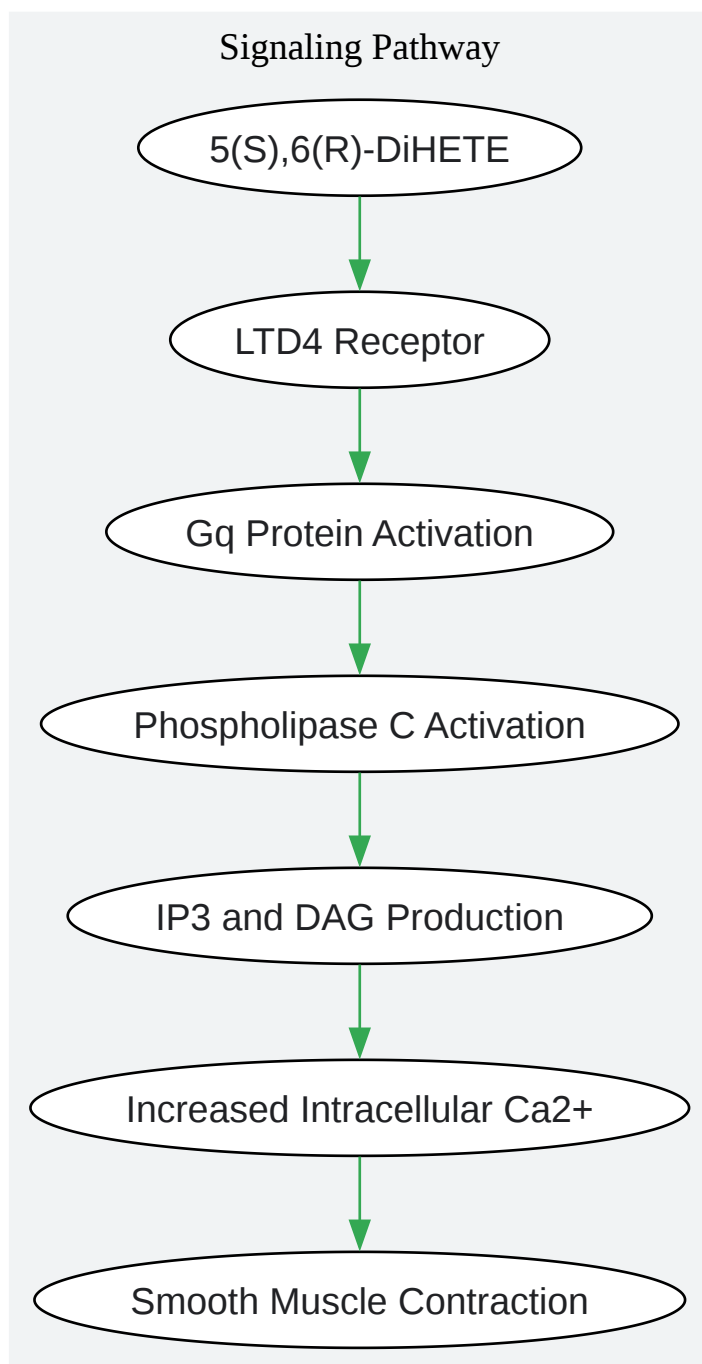
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Figure 1: Workflow for LC-MS/MS quantification of 5,6-DiHETE.

Protocol 2: Smooth Muscle Contraction Assay

This protocol describes a general method to assess the contractile effect of 5(S),6(R)-DiHETE on smooth muscle tissue, such as guinea pig ileum, in an isolated tissue bath.

1. Tissue Preparation: a. Euthanize a guinea pig according to approved institutional animal care and use committee protocols. b. Isolate a segment of the ileum and place it in Krebs-Henseleit solution. c. Cut the ileum into segments of appropriate length (e.g., 2-3 cm).
2. Tissue Bath Setup: a. Mount the ileum segment in an isolated tissue bath containing Krebs-Henseleit solution, maintained at 37°C and aerated with 95% O₂ / 5% CO₂. b. Connect one end of the tissue to a fixed point and the other to an isometric force transducer. c. Allow the tissue to equilibrate under a resting tension for a specified period (e.g., 60 minutes), with periodic washing.
3. Experimental Procedure: a. After equilibration, induce a reference contraction with a standard agonist (e.g., histamine or acetylcholine) to ensure tissue viability. b. Wash the tissue and allow it to return to baseline. c. Prepare a stock solution of 5(S),6(R)-DiHETE in a suitable solvent (e.g., ethanol) and make serial dilutions. d. Add cumulative concentrations of 5(S),6(R)-DiHETE to the tissue bath and record the contractile response at each concentration. e. The response is typically measured as the change in tension from the baseline.
4. Data Analysis: a. Plot the contractile response against the logarithm of the 5(S),6(R)-DiHETE concentration to generate a concentration-response curve. b. From this curve, determine the EC₅₀ value, which is the concentration that produces 50% of the maximal response.



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Figure 2: Putative signaling pathway for DiHETE-induced smooth muscle contraction.

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- To cite this document: BenchChem. [Commercial Sources and Application Notes for Synthetic (+/-)-5(6)-DiHETE Standard]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15747560/docs#commercial-sources-and-application-notes-for-synthetic-5-6-dihete-standard>]

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